

An In-depth Technical Guide to the Physical Properties of tert-Butyl Acetoacetate

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Compound of Interest

Compound Name: *Tert-butyl acetoacetate*

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This document provides a comprehensive overview of the core physical properties of **tert-butyl acetoacetate** (TBAA), a versatile organic compound utilized as an intermediate in the synthesis of pharmaceuticals, agrochemicals, and various other organic chemicals.[\[1\]](#)[\[2\]](#) The data presented herein is curated from scientific literature and supplier safety data sheets to ensure accuracy and relevance for laboratory and industrial applications.

Core Physical and Chemical Data

Tert-butyl acetoacetate is a clear, colorless to slightly yellow liquid.[\[3\]](#)[\[4\]](#)[\[5\]](#) While some sources describe it as odorless, others characterize it as having a pleasant, fruity odor.[\[1\]](#)[\[3\]](#)[\[4\]](#) It is stable under normal storage conditions but should be kept away from strong oxidizing agents and strong bases.[\[3\]](#)

Quantitative Physical Properties

The following table summarizes the key quantitative physical properties of **tert-butyl acetoacetate**. Data has been aggregated from multiple sources to provide a comprehensive range of reported values.

Property	Value	Conditions
Molecular Weight	158.19 - 158.20 g/mol	
Melting Point	-38 °C	
Boiling Point	174 - 190 °C	At standard pressure (1013 hPa)[3][4]
	71 - 72 °C	At reduced pressure (11 mmHg)[4][5][6]
Density	0.954 - 0.970 g/mL	At 20-25 °C[3][4][6][7]
Refractive Index (n_D)	1.419 - 1.421	At 20 °C[4][6][7]
Flash Point	60.56 - 76 °C	Closed cup[3][4][8]
Vapor Pressure	79.32 Pa (0.749 Torr)	At 25 °C[3][4][6]
Water Solubility	8.6 - 9.0 g/L	At 20 °C[3]
Partition Coefficient (Log Kow)	1.41 ± 0.33	
pH	5.7	At 9 g/L solution at 20 °C[3]
Auto-ignition Temperature	390 °C (734 °F)	[3][9]

Experimental Protocols

The determination of the physical properties listed above follows standardized laboratory procedures. Below are detailed methodologies for key experiments.

1. Determination of Density (Liquid)

The density of a liquid is its mass per unit volume. A common and straightforward method involves the use of a graduated cylinder and an electronic balance.[10][11]

- Apparatus:

- Electronic balance (precision of at least 0.01 g)
- Graduated cylinder (e.g., 25 mL or 50 mL)

- Thermometer
- Methodology:
 - Ensure the graduated cylinder is clean and completely dry.
 - Place the empty graduated cylinder on the electronic balance and tare the mass to zero. If taring is not possible, record the mass of the empty cylinder ($m_{cylinder}$).[12]
 - Carefully pour a specific volume of **tert-butyl acetoacetate** into the graduated cylinder (e.g., 20 mL). Read the volume (V) from the bottom of the meniscus with your eye level to the liquid surface to avoid parallax error.[10][12]
 - Place the graduated cylinder containing the liquid back onto the balance and record the total mass (m_{total}).
 - If the balance was not tared, calculate the mass of the liquid (m_{liquid}) by subtracting the mass of the empty cylinder: $m_{liquid} = m_{total} - m_{cylinder}$.[10]
 - Record the temperature of the liquid, as density is temperature-dependent.
 - Calculate the density (ρ) using the formula: $\rho = m_{liquid} / V$.[12]
 - Repeat the measurement at least two more times and calculate the average density to improve accuracy.[10]

2. Determination of Refractive Index

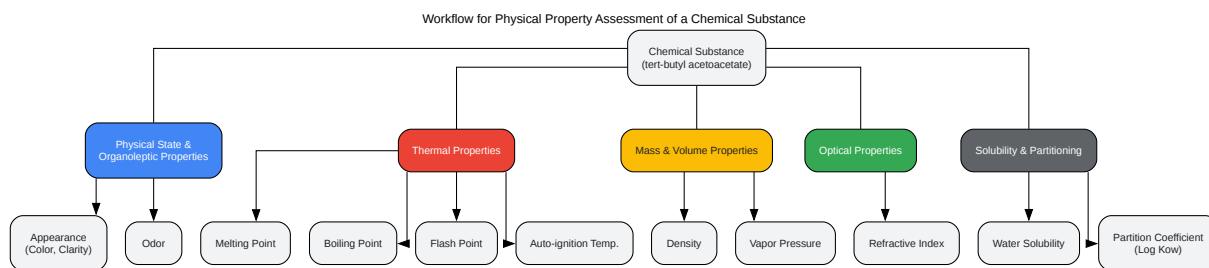
The refractive index is a dimensionless number that describes how fast light travels through the material. It is a fundamental property used for substance identification and purity assessment. The Abbe refractometer is a standard instrument for this measurement.[13]

- Apparatus:
 - Abbe refractometer
 - Constant temperature water bath/circulator

- Dropper or pipette
- Lint-free tissue and a suitable solvent (e.g., ethanol or acetone)
- Methodology:
 - Turn on the refractometer and the light source. If temperature control is required (e.g., for measurement at 20°C), connect the instrument to a circulating water bath set to the desired temperature and allow the prisms to equilibrate.
 - Clean the surfaces of the illuminating and refracting prisms using a soft, lint-free tissue and a volatile solvent. Allow the solvent to evaporate completely.
 - Using a clean dropper, place 2-3 drops of **tert-butyl acetoacetate** onto the surface of the lower prism.
 - Close the prisms together firmly. The liquid should spread evenly to form a thin film.
 - While looking through the eyepiece, turn the coarse adjustment knob until the light and dark fields become visible in the crosshairs.
 - Sharpen the borderline between the light and dark fields by adjusting the chromaticity screw (compensator).
 - Precisely align the borderline with the center of the crosshairs using the fine adjustment knob.
 - Read the refractive index value from the instrument's scale.
 - Clean the prisms thoroughly after the measurement. Perform multiple readings and average the results for precision.

Logical Workflow Visualization

The following diagram illustrates a logical workflow for the comprehensive assessment of the physical properties of a chemical substance like **tert-butyl acetoacetate**.

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Workflow for assessing the physical properties of a chemical substance.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of tert-Butyl Acetoacetate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b046372#tert-butyl-acetoacetate-physical-properties>]

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